

# Application Notes and Protocols for Copper Extraction Using Diisooctyl Phosphate

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## Compound of Interest

Compound Name: Diisooctyl phosphate

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## Introduction

Solvent extraction is a widely employed hydrometallurgical technique for the separation and purification of metals. **Diisooctyl phosphate**, commonly available as di(2-ethylhexyl) phosphoric acid (D2EHPA), is a highly effective and selective acidic extractant for copper ( $\text{Cu}^{2+}$ ) from aqueous solutions, particularly from acidic leach liquors. This document provides detailed application notes and experimental protocols for the extraction of copper using **diisooctyl phosphate**, including subsequent stripping of the copper from the organic phase to regenerate the extractant and recover the metal.

The extraction process is based on a cation exchange mechanism where the acidic proton of the **diisooctyl phosphate** molecule is exchanged for a copper ion, forming a stable metal-extractant complex in the organic phase. The efficiency of this process is highly dependent on several key parameters, including the pH of the aqueous phase, the concentration of the extractant, the nature of the organic diluent, and the contact time between the two phases.

## Data Presentation

The following tables summarize quantitative data on copper extraction and stripping efficiencies under various experimental conditions, compiled from multiple studies.

Table 1: Effect of pH on Copper Extraction Efficiency

Extractant System	Aqueous Phase Initial Cu <sup>2+</sup>	pH	Extraction Efficiency (%)	Reference
0.1 M D2EHPA in Kerosene	100 ppm	3.5 - 5.0	> 90	[1]
4% (v/v) D2EHPA in Toluene	Not Specified	3.0	~50	[1]
4% (v/v) D2EHPA in Toluene	Not Specified	4.0	~80	[1]
4% (v/v) D2EHPA in Toluene	Not Specified	5.0	> 90	[1]
D2EHPA in various diluents	6.78 mM	1.0 - 4.0	Increases with pH	[2]

Table 2: Effect of Diluent on Copper Extraction Efficiency

Extractant	Diluent	Aqueous Phase pH	Extraction Efficiency (%)	Reference
D2EHPA	1-Octanol	Not Specified	66.67	[2]
D2EHPA	Dichloromethane	Not Specified	16.94	[2]
D2EHPA	Chloroform	Not Specified	12.67	[2]
D2EHPA	Toluene	Not Specified	Varies	[3]
D2EHPA	Carbon Tetrachloride	Not Specified	Varies	[3]
D2EHPA	Cyclohexane	Not Specified	Varies	[3]
D2EHPA	Methyl Isobutyl Ketone (MIBK)	Not Specified	Varies	[3]

Table 3: Stripping Efficiency of Copper from Loaded D2EHPA

Stripping Agent	Concentration	Stripping Efficiency (%)	Reference
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> )	1 M	Not specified, but effective	[1]
Citrate Buffer (pH 3)	0.2 M	88.8	[1]
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> )	150-200 g/L	High (for industrial processes)	[4]

## Experimental Protocols

### Copper Extraction Protocol

This protocol details the steps for the solvent extraction of copper from an aqueous solution using **diisooctyl phosphate** (D2EHPA).

Materials:

- Aqueous Phase: A synthetic aqueous solution of copper sulfate (CuSO<sub>4</sub>·5H<sub>2</sub>O) of known concentration (e.g., 100 ppm Cu<sup>2+</sup>). The pH should be adjusted to the desired value (e.g., 3.5-5.0) using dilute sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or sodium hydroxide (NaOH).
- Organic Phase: A solution of di(2-ethylhexyl) phosphoric acid (D2EHPA) in a suitable organic diluent (e.g., kerosene, toluene, or cyclohexane). A typical concentration is 0.1 M or 4% (v/v).
- Separatory funnels (250 mL)
- Mechanical shaker
- pH meter
- Atomic Absorption Spectrophotometer (AAS) or other suitable analytical instrument for copper determination.

Procedure:

- Phase Preparation:
  - Prepare the aqueous copper solution to the desired concentration and adjust the pH to the target value.
  - Prepare the organic extractant solution by dissolving the required volume or weight of D2EHPA in the chosen diluent.
- Extraction:
  - Measure equal volumes (e.g., 50 mL) of the aqueous and organic phases and place them in a separatory funnel.
  - Shake the funnel vigorously for a predetermined time (e.g., 20-30 minutes) using a mechanical shaker to ensure thorough mixing and allow the extraction equilibrium to be reached.[5]
  - After shaking, allow the phases to separate completely. The organic phase, now loaded with the copper-D2EHPA complex, will typically be the upper layer, while the aqueous phase (raffinate) will be the lower layer.
- Analysis:
  - Carefully separate the two phases.
  - Determine the concentration of copper remaining in the aqueous phase (raffinate) using AAS.
  - The concentration of copper extracted into the organic phase can be calculated by mass balance (initial aqueous concentration minus the final aqueous concentration).
  - The extraction efficiency (%E) can be calculated using the following formula:  $\%E = [(\text{Initial Aqueous } [\text{Cu}^{2+}] - \text{Final Aqueous } [\text{Cu}^{2+}]) / \text{Initial Aqueous } [\text{Cu}^{2+}]] \times 100$

## Copper Stripping Protocol

This protocol describes the process of stripping the extracted copper from the loaded organic phase back into an aqueous solution.

#### Materials:

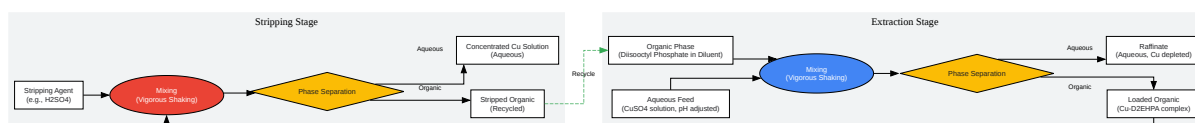
- Loaded Organic Phase: The copper-containing organic phase from the extraction step.
- Stripping Solution: An acidic aqueous solution, typically sulfuric acid ( $\text{H}_2\text{SO}_4$ ) with a concentration in the range of 1-2 M, or a citrate buffer at pH 3.<sup>[1][4]</sup>
- Separatory funnels (250 mL)
- Mechanical shaker
- Analytical equipment for copper determination (e.g., AAS).

#### Procedure:

- Stripping:
  - Take a known volume of the loaded organic phase and mix it with an equal volume of the stripping solution in a separatory funnel.
  - Shake the mixture vigorously for a sufficient time (e.g., 20-30 minutes) to allow the copper to be transferred from the organic to the aqueous phase.
  - Allow the phases to separate. The aqueous phase will now be a concentrated copper solution, and the organic phase will be stripped of copper and can be recycled for further extraction.
- Analysis:
  - Separate the phases and determine the copper concentration in the aqueous stripping solution.
  - The stripping efficiency (%S) can be calculated as:  $\%S = \left( \frac{[\text{Cu}^{2+}] \text{ in aqueous strip solution}}{\text{Initial } [\text{Cu}^{2+}] \text{ in loaded organic phase}} \right) * 100$

## Visualizations

The following diagrams illustrate the experimental workflow for copper extraction and stripping using **diisooctyl phosphate**.



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